

2-(2,5-Dimethylphenoxy)-3-nitropyridine CAS number and properties

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Compound of Interest

Compound Name: 2-(2,5-Dimethylphenoxy)-3-nitropyridine

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Technical Guide: 2-(2,5-Dimethylphenoxy)-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2,5-Dimethylphenoxy)-3-nitropyridine**, a heterocyclic compound of interest in medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document synthesizes information from closely related analogs and established chemical principles to offer insights into its properties, synthesis, and potential applications. The guide includes a proposed synthetic route, tabulated physicochemical properties based on analogous compounds, and general safety precautions for handling nitropyridine derivatives. This document is intended to serve as a foundational resource for researchers and professionals engaged in the exploration of novel pyridine-based compounds for drug discovery and development.

Chemical Identity and Properties

Direct experimental data for **2-(2,5-Dimethylphenoxy)-3-nitropyridine** is not readily available in public databases. The CAS number for the isomeric compound, 2-(2,3-Dimethylphenoxy)-3-

nitropyridine, is 76893-55-5.[\[1\]](#) The information presented below is a combination of data for this isomer and general properties of related nitropyridine derivatives.

Physicochemical Properties

The following table summarizes the known and estimated physicochemical properties. Data for the target compound is estimated based on its structure and data from similar compounds.

Property	Value	Source/Basis
CAS Number	Not available	
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	Calculated
Molecular Weight	244.25 g/mol	Calculated
Melting Point	~210 °C	Based on 2-(2,3-Dimethylphenoxy)-3-nitropyridine [1]
Appearance	Likely a solid	Inferred from related compounds
Solubility	Insoluble in water; Soluble in organic solvents like methanol and benzene. [2]	Inferred from related nitropyridines

Synthesis and Experimental Protocols

A plausible synthetic route for **2-(2,5-Dimethylphenoxy)-3-nitropyridine** involves a nucleophilic aromatic substitution reaction.

Proposed Synthesis: Nucleophilic Aromatic Substitution

This method involves the reaction of 2-chloro-3-nitropyridine with 2,5-dimethylphenol. The electron-withdrawing nitro group activates the pyridine ring for nucleophilic attack by the phenoxide ion.

Reaction Scheme:

Detailed Experimental Protocol (Proposed)

- **Preparation of the Phenoxide:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1.0 equivalent of 2,5-dimethylphenol in a suitable aprotic polar solvent such as dimethylformamide (DMF).
- **Add 1.1 equivalents of a strong base,** such as sodium hydride (NaH), portion-wise at 0 °C to form the sodium 2,5-dimethylphenoxide. Stir the mixture until the evolution of hydrogen gas ceases.
- **Nucleophilic Substitution:** To the solution of the phenoxide, add 1.0 equivalent of 2-chloro-3-nitropyridine dissolved in a minimal amount of DMF.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 80-120 °C and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and pour it into ice-water. The crude product may precipitate and can be collected by filtration. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water, or by column chromatography on silica gel.

Safety and Handling

No specific safety data sheet (SDS) is available for **2-(2,5-Dimethylphenoxy)-3-nitropyridine**. The following precautions are based on the hazard profiles of related nitropyridine compounds.
[3][4][5][6][7]

- **Hazard Statements:** Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4][7]
- **Precautionary Statements:**
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[3][5]
 - Wash hands and any exposed skin thoroughly after handling.[3][4][5]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[3][4]

- Use only outdoors or in a well-ventilated area.[3][5]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6][7]
- Store in a well-ventilated place. Keep container tightly closed.[5][6]

Applications in Research and Drug Development

Nitropyridine derivatives are significant in medicinal chemistry due to their wide range of biological activities.[8] They serve as important intermediates in the synthesis of various bioactive molecules, including antitumor, antiviral, and anti-neurodegenerative agents.[8]

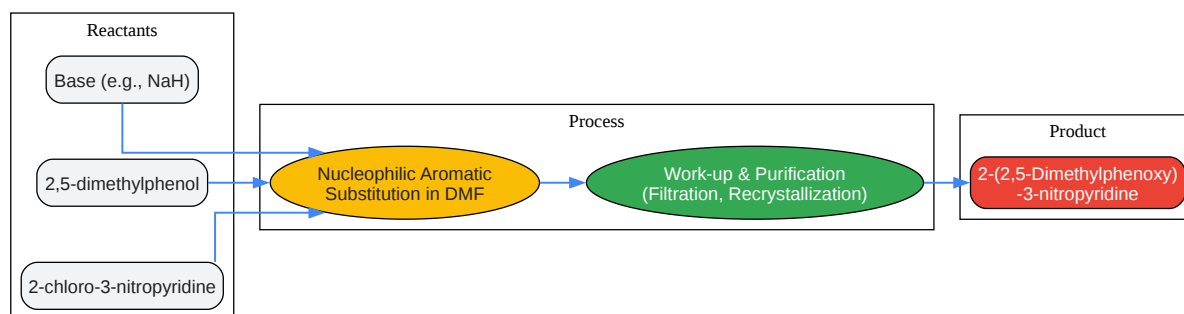
The general class of nitropyridines has been explored for:

- Kinase Inhibition: Certain nitropyridine derivatives have shown potential as Janus kinase 2 (JAK2) inhibitors.[8]
- Antimicrobial Agents: The core structure is a building block for developing new antibacterial and antifungal compounds.[9]
- Agrochemicals: These compounds can serve as precursors for herbicides and fungicides.[9]

The title compound, **2-(2,5-Dimethylphenoxy)-3-nitropyridine**, combines the reactive nitropyridine scaffold with a dimethylphenoxy moiety, which could modulate its biological activity and pharmacokinetic properties. Further research is warranted to explore its potential in these and other therapeutic areas.

Visualizations

Proposed Synthesis Workflow



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Caption: Proposed synthesis workflow for **2-(2,5-Dimethylphenoxy)-3-nitropyridine**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com